

Protocol for Studying the Effects of MCPA on Non-Target Organisms

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Compound of Interest

Compound Name: 2-(4-Chloro-3-methylphenoxy)acetic acid

Cat. No.: B185523

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

MCPA (2-methyl-4-chlorophenoxyacetic acid) is a selective, systemic herbicide widely used for the control of broadleaf weeds in agriculture. While effective in its intended purpose, the potential for off-target effects on a variety of non-target organisms necessitates robust ecotoxicological assessment. These application notes provide detailed protocols for studying the acute and chronic effects of MCPA on key non-target organisms, including aquatic invertebrates, fish, algae, earthworms, honeybees, birds, and mammals. The methodologies are based on internationally recognized guidelines, primarily from the Organisation for Economic Co-operation and Development (OECD), to ensure data quality and comparability.

Data Presentation: Quantitative Toxicity of MCPA

The following tables summarize the acute and chronic toxicity of MCPA to a range of non-target organisms. These values are essential for risk assessment and for determining appropriate concentrations for experimental studies.

Table 1: Acute Toxicity of MCPA to Non-Target Organisms

Organism Group	Species	Endpoint (Time)	Value (mg/L or mg/kg)	Reference
Aquatic Invertebrates	Daphnia magna	EC50 (48h)	>230 (DMA salt)	[1]
Daphnia magna	EC50 (48h)	0.29 (isooctyl ester)	[2]	
Fish	Oncorhynchus mykiss (Rainbow Trout)	LC50 (96h)	3.6 - 748	[1]
Lepomis macrochirus (Bluegill Sunfish)	LC50 (48h)	150	[3]	
Amphibians	Rana temporaria (Tadpoles)	LC50 (48h)	10	[1]
Earthworms	Eisenia fetida	LC50 (14d)	>1000	[4]
Honeybees	Apis mellifera	LD50 (48h, oral)	8.96 µg a.i./bee	[5]
Apis mellifera	LD50 (48h, contact)	10.53 µg a.i./bee	[5]	
Birds	Colinus virginianus (Bobwhite Quail)	LD50	314 mg/kg	[6]
Mammals	Rat	LD50 (oral)	765 mg/kg	[6]

Table 2: Chronic Toxicity of MCPA to Non-Target Organisms

Organism Group	Species	Endpoint (Time)	Value (µg/L or mg/kg bw/day)	Reference
Algae	Navicula pelliculosa	NOEC (5d, growth)	7.7	[3]
Raphidocelis subcapitata	NOEC (4d, growth)	32	[3]	
Aquatic Invertebrates	Daphnia magna	NOEC (21d, immobilization)	13,000	[3]
Fish	Salmo trutta (Brown Trout)	Mortality (juvenile)	100,000	[1]
Mammals	Rat	NOAEL (2-generation)	7.5	[7]
Rat	NOAEL (chronic)	5	[8]	

Experimental Protocols

Detailed methodologies for key experiments are provided below, based on OECD guidelines.

Aquatic Invertebrate Acute Immobilisation Test (OECD 202)

This test assesses the acute toxicity of MCPA to daphnids, a key component of freshwater ecosystems.

- Test Organism: Daphnia magna (or other suitable daphnid species), less than 24 hours old.
- Test Substance Preparation: Prepare a stock solution of MCPA in a suitable solvent (if necessary) and dilute with reconstituted or natural water (pH 6-9, hardness 140–250 mg CaCO₃ L⁻¹) to at least five geometrically spaced concentrations. A control group (water only) and a solvent control (if applicable) must be included.
- Test Design: Use at least 20 animals per concentration, divided into at least four replicates of five daphnids each. The test vessels (e.g., 50-100 mL beakers) should be loosely covered.

- **Exposure Conditions:** The test duration is 48 hours under static or semi-static conditions at 20 ± 2 °C with a 16-hour light/8-hour dark photoperiod. Do not feed the daphnids during the test.
- **Observations:** Record the number of immobilized daphnids at 24 and 48 hours. Immobilisation is defined as the inability to swim within 15 seconds after gentle agitation of the test vessel.
- **Endpoint:** Calculate the 48-hour EC50 (the concentration that immobilizes 50% of the daphnids) and determine the No Observed Effect Concentration (NOEC) and Lowest Observed Effect Concentration (LOEC).

Fish Acute Toxicity Test (OECD 203)

This protocol determines the acute lethal toxicity of MCPA to fish.

- **Test Organism:** A suitable fish species, such as Rainbow Trout (*Oncorhynchus mykiss*) or Zebrafish (*Danio rerio*).
- **Test Substance Preparation:** Prepare a series of at least five test concentrations of MCPA in a geometric series. A control group is also required.
- **Test Design:** Use at least seven fish per concentration, housed in appropriate test tanks.
- **Exposure Conditions:** The exposure period is 96 hours under static, semi-static, or flow-through conditions. Maintain a controlled temperature and a 12-16 hour photoperiod.
- **Observations:** Record mortalities at 24, 48, 72, and 96 hours.
- **Endpoint:** Determine the LC50 (the concentration that is lethal to 50% of the fish) at 96 hours.

Freshwater Alga and Cyanobacteria Growth Inhibition Test (OECD 201)

This test evaluates the effect of MCPA on the growth of primary producers.

- **Test Organism:** An exponentially growing culture of a selected freshwater green alga (e.g., *Raphidocelis subcapitata*) or cyanobacterium.
- **Test Substance Preparation:** Prepare at least five concentrations of MCPA in the growth medium.
- **Test Design:** Use three replicates for each test concentration and six for the control.
- **Exposure Conditions:** The test duration is 72 hours. Maintain the cultures under constant illumination and temperature.
- **Observations:** Measure the algal biomass (e.g., by cell counts or spectrophotometry) at least daily.
- **Endpoint:** Calculate the EC50 for growth rate and yield, and determine the NOEC and LOEC.

Earthworm Acute Toxicity Test (OECD 207)

This protocol assesses the acute toxicity of MCPA to earthworms in an artificial soil matrix.

- **Test Organism:** Adult earthworms of the species *Eisenia fetida* or *Eisenia andrei*.
- **Test Substance Preparation:** Mix the test substance into a defined artificial soil at five or more geometrically spaced concentrations. A control group with untreated soil is required.
- **Test Design:** Use four replicates for each treatment, with ten earthworms per replicate.
- **Exposure Conditions:** The test is conducted for 14 days in the dark at $20 \pm 2^{\circ}\text{C}$.
- **Observations:** Assess mortality at 7 and 14 days.
- **Endpoint:** Determine the 14-day LC50.

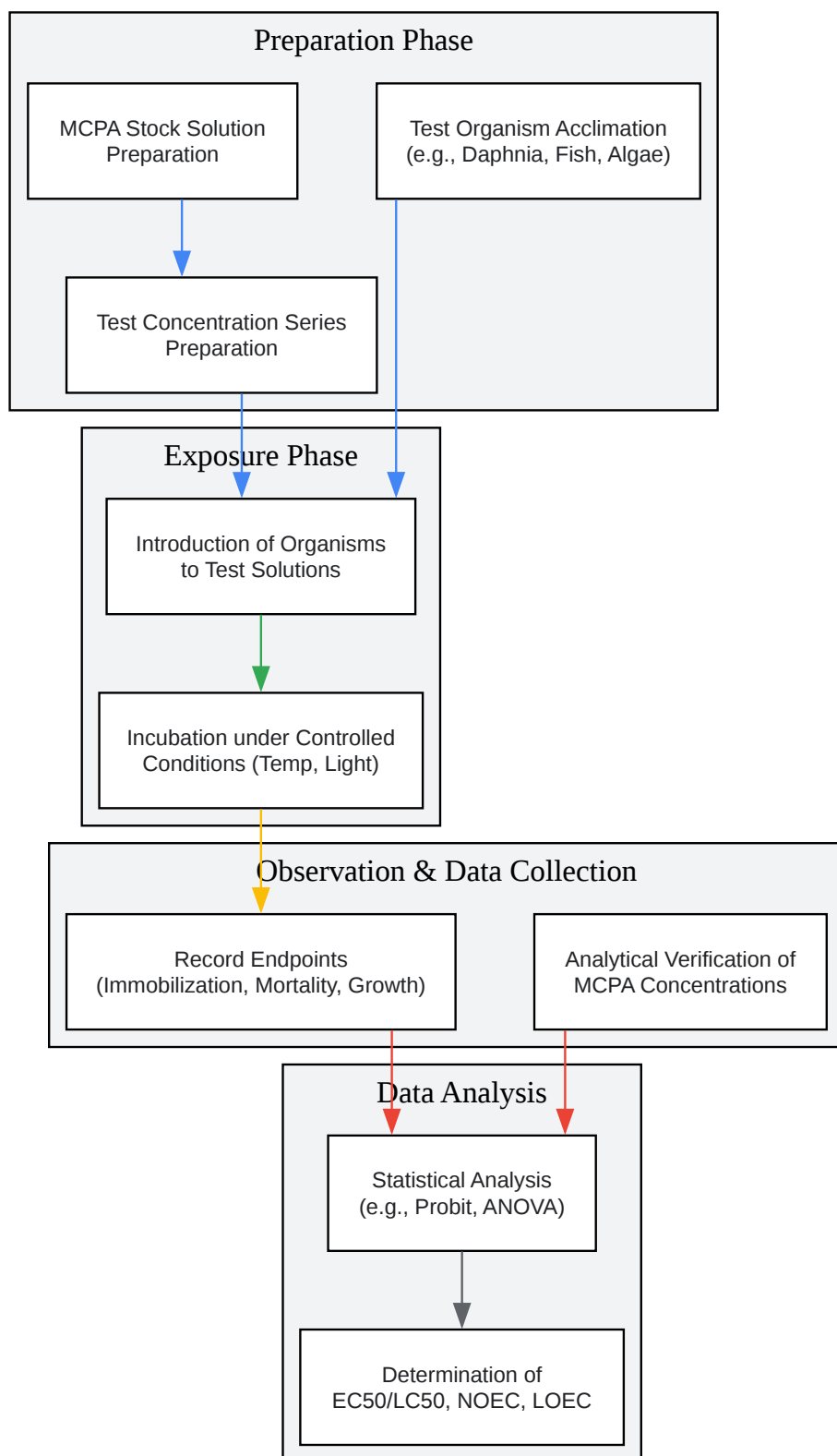
Honeybee Acute Oral Toxicity Test (OECD 213)

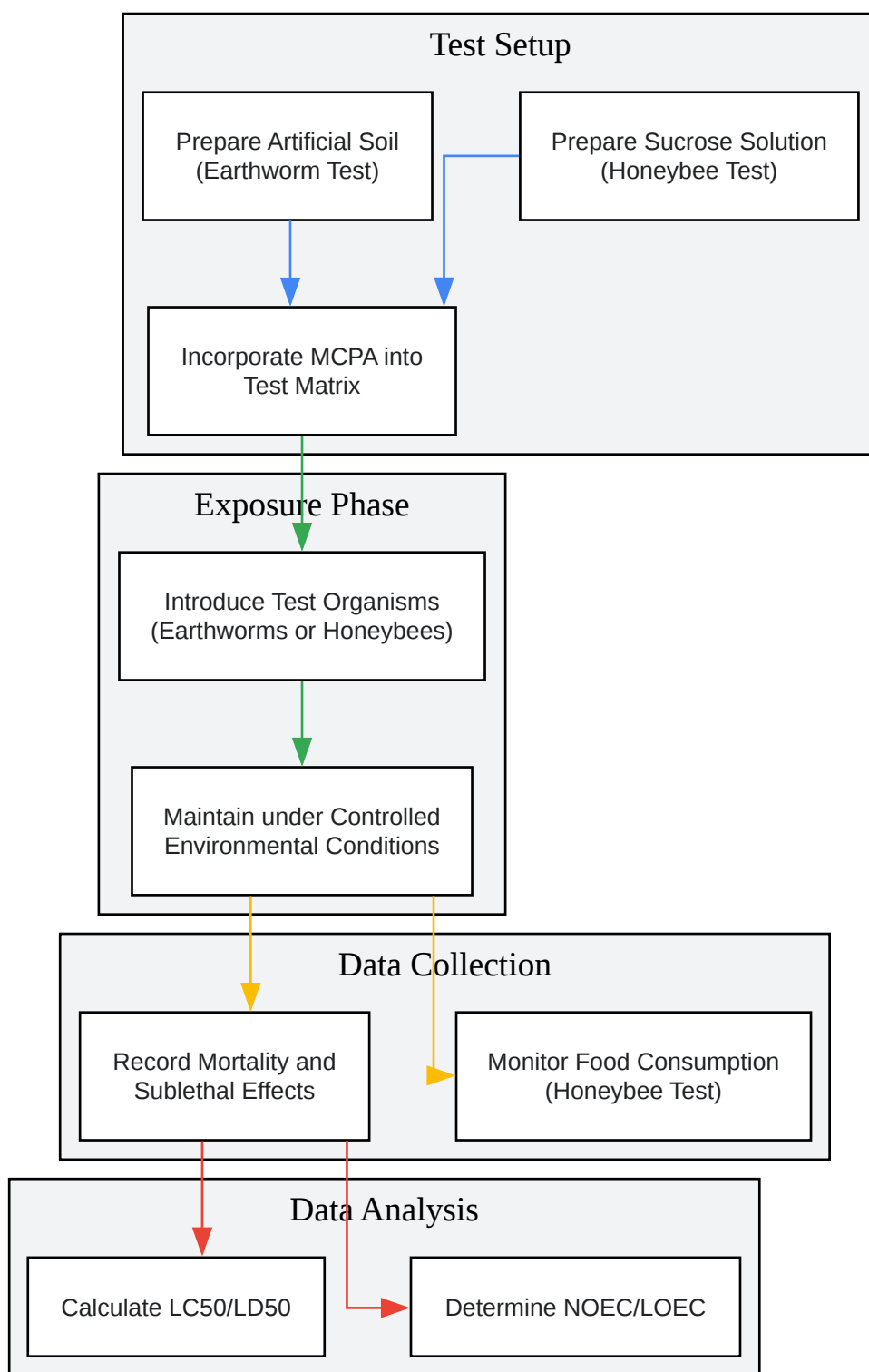
This laboratory test evaluates the acute oral toxicity of MCPA to adult worker honeybees.

- **Test Organism:** Adult worker honeybees (*Apis mellifera*).

- **Test Substance Preparation:** Disperse the test substance in a sucrose solution at a minimum of five doses in a geometric series.
- **Test Design:** Use a minimum of three replicate test groups of ten bees for each test concentration. A control group (sucrose solution only) and a toxic standard should be included.
- **Exposure:** Feed the bees with the treated diet.
- **Observations:** Record mortality daily for at least 48 hours, which can be extended to 96 hours if mortality increases between 24 and 48 hours.
- **Endpoint:** Calculate the LD50 at 24 and 48 hours (and 72/96 hours if applicable).

Mandatory Visualizations





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